

Cross-reactivity and selectivity profile of BM 20

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	BM 20	
Cat. No.:	B142647	Get Quote

References

- 1. The carbohydrate-binding module family 20--diversity, structure, and function PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. BM-ca is a newly defined type I/II anti-CD20 monoclonal antibody with unique biological properties PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. encyclopedia.pub [encyclopedia.pub]
- 5. Frontiers | Phytochemicals as modulators of dendritic cell functions: implications for tolerogenic cell-based therapy [frontiersin.org]
- To cite this document: BenchChem. [Cross-reactivity and selectivity profile of BM 20].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b142647#cross-reactivity-and-selectivity-profile-of-bm-20]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com